4-Bromo-2-chloro-6-methylbenzenethiol structural information

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Compound of Interest

Compound Name:	*4-Bromo-2-chloro-6-methylbenzenethiol*
Cat. No.:	*B12866251*

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Technical Guide: 4-Bromo-2-chloro-6-methylbenzenethiol

Content Type: Technical Reference & Experimental Guide Target Audience: Medicinal Chemists, Process Chemists, and Structural Biologists

Part 1: Executive Summary

4-Bromo-2-chloro-6-methylbenzenethiol (CAS: 1208075-50-6) is a highly specialized organosulfur building block used primarily in the synthesis of complex pharmaceutical scaffolds and agrochemicals. Its structural uniqueness lies in the 2,6-disubstitution pattern flanking the thiol group. This "steric gate" significantly alters the nucleophilicity of the sulfur atom compared to non-hindered thiophenols, providing enhanced metabolic stability in drug candidates and unique selectivity in cross-coupling reactions.

This guide provides a comprehensive analysis of its physicochemical properties, a validated synthesis route from commercially available precursors, and a reactivity profile tailored for high-precision medicinal chemistry.

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Part 2: Chemical Identity & Structural Analysis[1][2][3]

Nomenclature and Identifiers[2][3][4]

Property	Detail
IUPAC Name	4-Bromo-2-chloro-6-methylbenzenethiol
CAS Number	1208075-50-6
SMILES	CC1=C(S)C(Cl)=CC(Br)=C1
Molecular Formula	C_7H_6BrClS
Molecular Weight	237.54 g/mol
Appearance	Pale yellow liquid to low-melting solid (dependent on purity)

Structural Conformation & Steric Environment

The molecule features a "push-pull" electronic system and a crowded steric environment:

- The Steric Shield (Positions 2, 6): The thiol (-SH) at position 1 is flanked by a Chlorine atom (radius ~175 pm) and a Methyl group (radius ~200 pm). This creates a steric cleft, retarding oxidative dimerization to disulfides and slowing down S-alkylation rates compared to thiophenol.
- The Reactive Handle (Position 4): The Bromine atom is located para to the thiol, fully accessible for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) without interference from the sulfur center, provided the thiol is protected or the catalyst is sulfur-tolerant.

Part 3: Synthesis & Manufacturing[5][6]

Core Directive: Due to the specific substitution pattern, direct electrophilic sulfonation of the parent arene is low-yielding. The most robust, scalable protocol is the Leuckart Thiophenol Synthesis via the diazonium salt of the corresponding aniline.

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Precursor Selection

- Starting Material: 2-Chloro-6-methylaniline (CAS: 87-63-8).
- Intermediate: 4-Bromo-2-chloro-6-methylaniline.

Step-by-Step Synthesis Protocol

Stage 1: Regioselective Bromination

Rationale: Direct bromination of the free aniline can lead to poly-bromination. Protection as the acetamide is recommended for high purity.

- Acetylation: Treat 2-chloro-6-methylaniline with acetic anhydride (1.1 equiv) in acetic acid to form the acetamide.
- Bromination: Add N-Bromosuccinimide (NBS, 1.05 equiv) to the acetamide solution at 0-5°C. The steric bulk of the 2-Cl and 6-Me groups directs bromination exclusively to the 4-position.
- Hydrolysis: Reflux the intermediate in 6M HCl/Ethanol to yield 4-bromo-2-chloro-6-methylaniline.

Stage 2: Diazotization and Xanthate Formation (The Leuckart Reaction)

Rationale: This method avoids the use of foul-smelling reagents like Sn/HCl reduction of sulfonyl chlorides and allows for mild hydrolysis.

- Diazotization:
  - Dissolve 4-bromo-2-chloro-6-methylaniline (10 mmol) in 20% HCl (aq).
  - Cool to -5°C.
  - Add $NaNO_2$ (1.1 equiv) dropwise. Maintain temp < 0°C to prevent diazonium decomposition.
- Xanthate Coupling:

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- Prepare a solution of Potassium Ethyl Xanthate (1.2 equiv) in water at 45°C.
- Slowly add the cold diazonium salt solution to the xanthate solution. Caution: Nitrogen gas evolution.
- Stir at 50°C for 1 hour. The aryl xanthate intermediate separates as an oil.

- Hydrolysis to Thiol:
  - Extract the xanthate oil with ethyl acetate.
  - Reflux the crude xanthate in KOH/Ethanol (10% solution) for 4 hours.
  - Acidify carefully with 2M HCl to pH 2.
  - Extract with DCM, dry over $MgSO_4$, and concentrate.

Synthesis Workflow Diagram

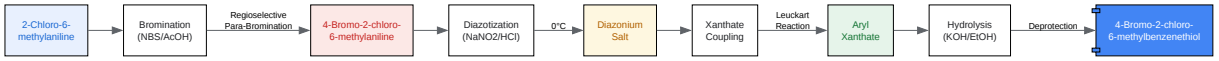

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Figure 1: Step-wise synthesis via the Leuckart thiophenol method, ensuring regiochemical integrity.

Part 4: Physicochemical Properties[5]

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Property	Value (Predicted/Observed)	Contextual Note
Physical State	Pale yellow liquid / Low melting solid	Thiols often supercool; impurities lower MP significantly.
Boiling Point	~285°C (760 mmHg)	Extrapolated from 4-bromothiophenol (239°C) + methyl/chloro increments.
pKa (-SH)	~6.2 - 6.5	Slightly more acidic than thiophenol (6.6) due to Cl-inductivity, offset by Me-donation.
LogP	3.8	Highly lipophilic; requires organic co-solvents (DMF, DMSO) for reactions.
Solubility	DCM, EtOAc, DMSO	Insoluble in water.

Part 5: Reactivity & Applications[7]

The "Steric Gate" Effect

The 2,6-disubstitution pattern creates a kinetic barrier around the sulfur atom.

- Oxidation Resistance: Unlike simple thiophenols, this compound resists rapid air oxidation to the disulfide. This makes it easier to handle in open-air weighing for short periods.
- Nucleophilic Substitution: S-alkylation requires higher temperatures or stronger bases (e.g., Cs_2CO_3 in DMF at 60°C) compared to unhindered thiols.

Orthogonal Functionalization

This molecule is a bifunctional scaffold. The reactivity can be tuned to react exclusively at the Sulfur or the Bromine.

- Path A: S-Functionalization (Nucleophilic)

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- Reaction: Thioether formation via S_N2.
- Conditions: R-X, Base (NaH or K_2CO_3).
- Outcome: Stable aryl-alkyl thioethers.

- Path B: C-Functionalization (Electrophilic/Catalytic)
  - Reaction: Suzuki-Miyaura Coupling.
  - Conditions: Arylboronic acid, $Pd(dppf)Cl_2$, Base.
  - Critical Note: Free thiols poison Pd catalysts. Strategy: Protect the thiol as a methyl thioether or silyl sulfide before attempting Pd-coupling at the 4-Br position.

Reactivity Flowchart

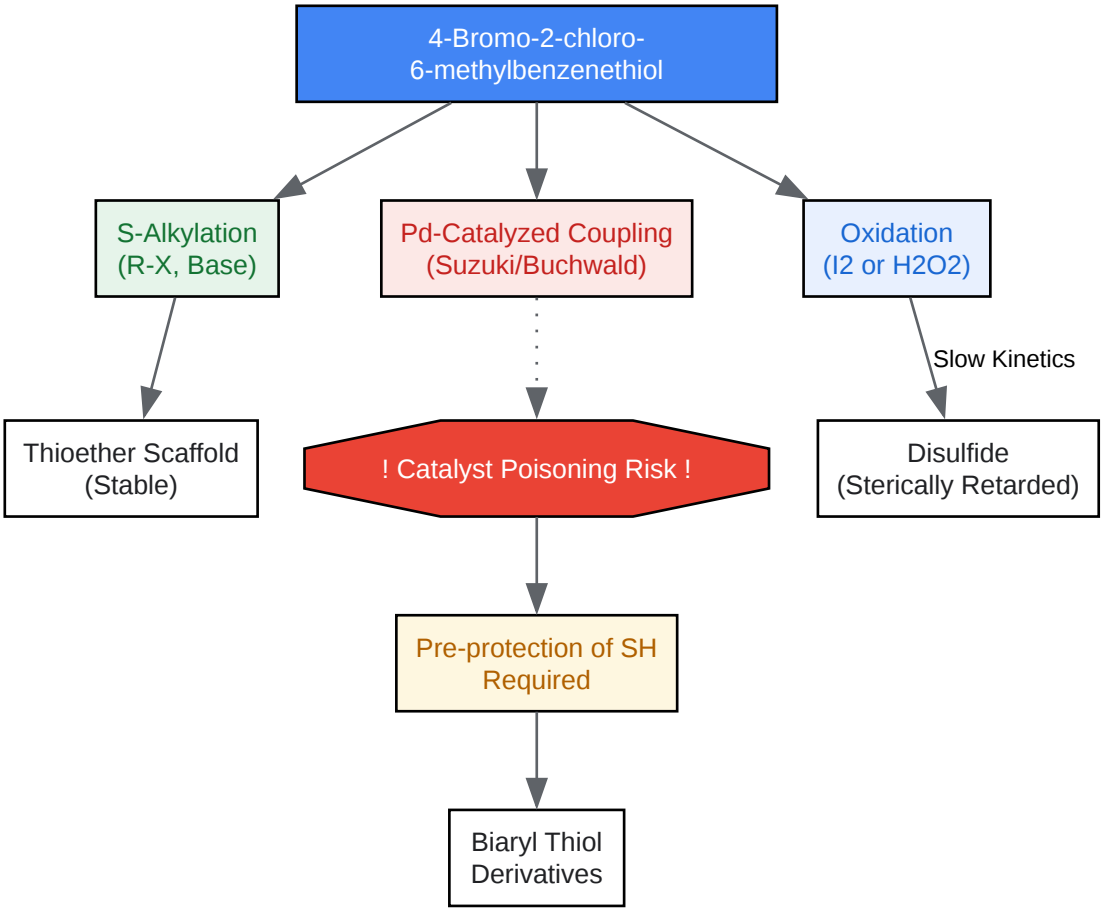

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Figure 2: Divergent reactivity pathways. Note the critical requirement for protection during metal catalysis.

Part 6: Safety & Handling

- Hazard Classification:
  - Acute Toxicity: Oral, Dermal, Inhalation (Category 3/4).
  - Skin/Eye Irritation: Causes severe skin burns and eye damage (due to acidity and lipophilicity).
  - Stench: High. Like all thiols, it possesses a penetrating, garlic-like odor.
- Handling Protocol:
  - Containment: Always handle inside a functioning fume hood.
  - Neutralization: Keep a bleach solution (sodium hypochlorite) ready to neutralize spills and glassware. The bleach oxidizes the thiol to the odorless sulfonic acid.
  - Storage: Store under inert gas (Argon/Nitrogen) at 2-8°C to prevent slow oxidation and darkening.

Part 7: References

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Sources

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